Application Notes and Protocols for Testing the Function of the pkkkrkv Peptide

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Compound of Interest

Compound Name:	*Nls (pkkkrkv)*
Cat. No.:	*B12294744*

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Introduction

The peptide sequence Pro-Lys-Lys-Lys-Arg-Lys-Val (pkkkrkv) is a well-characterized classical nuclear localization signal (NLS) derived from the Simian Virus 40 (SV40) large T-antigen.[1][2] Its primary function is to mediate the active transport of cargo molecules from the cytoplasm into the nucleus. This process is crucial for normal cellular function, as it allows proteins involved in transcription, DNA replication, and other nuclear processes to reach their site of action. The pkkkrkv NLS is recognized by the importin α subunit of the nuclear import machinery, which then forms a complex with importin β.[3] This trimeric complex is subsequently translocated through the nuclear pore complex (NPC) into the nucleus in a Ran-GTP dependent manner. Given its robust activity, the pkkkrkv sequence is widely utilized as a tool in molecular biology and drug delivery to target therapeutic agents, imaging probes, and genes to the nucleus.[1][4]

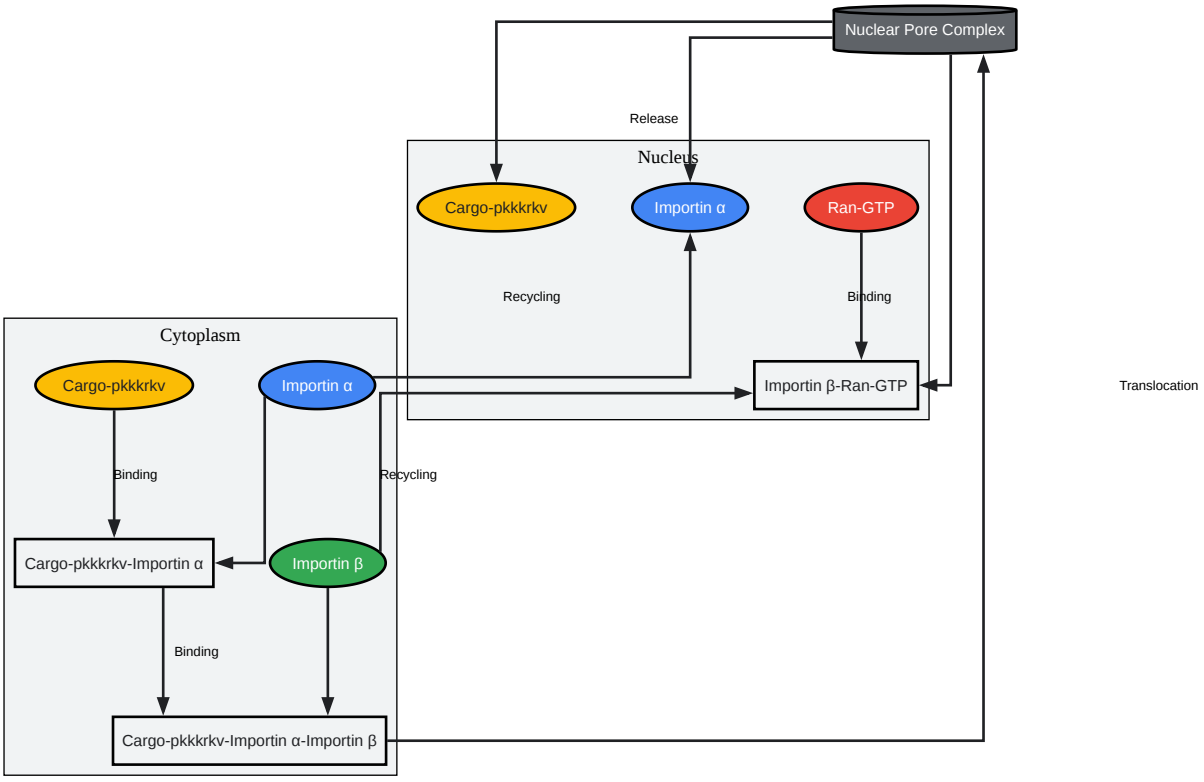
These application notes provide a comprehensive set of protocols to validate and quantify the nuclear import function of the pkkkrkv peptide or any cargo molecule conjugated to it.

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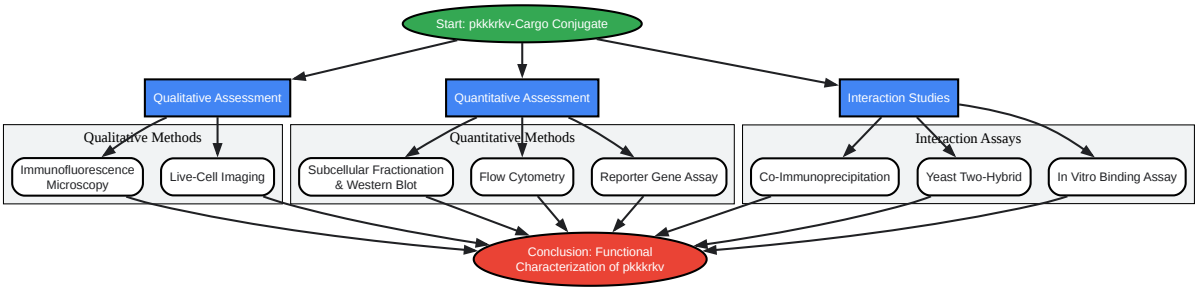
Classical Nuclear Import Pathway of pkkkrkv

The pkkkrkv peptide facilitates nuclear import through a well-defined signaling pathway. In the cytoplasm, importin α recognizes and binds to the NLS of a cargo protein. This complex is then bound by importin β. The resulting cargo-importin α/β heterotrimer docks at the nuclear pore complex and is translocated into the nucleus. Inside the nucleus, the high concentration of Ran-GTP leads to its binding to importin β, which causes the dissociation of the complex and the release of the cargo. The importin α and importin β are then recycled back to the cytoplasm for subsequent rounds of import.

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